

Application of 5-Bromo-PAPS for the Analysis of Environmental Water Samples

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Compound of Interest

Compound Name: 5-Bromo-PAPS

Cat. No.: B1284173

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Application Note

Introduction

The monitoring of heavy metal contamination in environmental water sources is a critical aspect of public health and environmental protection. Among the various heavy metals, zinc, while an essential trace element, can be detrimental to aquatic life and human health at elevated concentrations. Consequently, the development of simple, rapid, and sensitive analytical methods for the determination of zinc and other heavy metals in water is of paramount importance. **5-Bromo-PAPS** (2-(5-Bromo-2-pyridylazo)-5-[N-propyl-N-(3-sulfopropyl)amino]phenol) is a highly sensitive, water-soluble chromogenic reagent that has shown significant promise for the colorimetric determination of zinc and other divalent metal ions in aqueous solutions.[1][2][3] Its high molar absorptivity and the distinct color change upon complexation with metal ions enable the straightforward spectrophotometric quantification of these contaminants.[2][4] This application note details a comprehensive protocol for the use of **5-Bromo-PAPS** in the analysis of environmental water samples, offering a reliable and efficient method for researchers, environmental scientists, and water quality professionals.

Principle of the Method

The analytical method is based on the reaction between **5-Bromo-PAPS** and divalent metal ions, primarily zinc, in a buffered alkaline solution.[5][6] **5-Bromo-PAPS** forms a stable, colored chelate complex with the target metal ion. The intensity of the color produced is directly proportional to the concentration of the metal ion in the sample. For zinc, a distinct red-colored

complex is formed, with a maximum absorbance at approximately 552-560 nm.^{[1][3]} The concentration of the metal ion can then be determined by measuring the absorbance of the solution using a spectrophotometer and comparing it to a standard calibration curve. The high water solubility of **5-Bromo-PAPS** makes it particularly suitable for applications in aqueous environmental samples.^{[1][4]}

Analytical Performance

The **5-Bromo-PAPS** method offers excellent sensitivity and a wide analytical range for the determination of zinc in water samples. The performance characteristics may vary slightly depending on the specific water matrix and instrumental conditions.

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	552 - 560 nm	^{[1][3]}
Optimal pH Range	7.5 - 9.8	^{[1][5]}
Linearity Range	4 - 1000 $\mu\text{g/dL}$	^[3]
Limit of Detection (LOD)	$\leq 0.1 \mu\text{g/L}$ (nanomolar)	^[4]
Molar Absorptivity (Zinc)	$130,000 \text{ L mol}^{-1} \text{ cm}^{-1}$	^{[4][7]}

Interferences and Selectivity

The **5-Bromo-PAPS** reagent can form complexes with other divalent metal ions such as copper(II), iron(II), nickel(II), and cobalt(II).^[1] Therefore, the presence of these ions in environmental water samples can potentially interfere with the determination of zinc. To enhance the selectivity of the method for zinc, masking agents can be employed. A combination of salicylaldoxime and sodium citrate has been shown to effectively mask the interference from copper and iron.^[1] For samples with high concentrations of interfering ions, a preliminary separation or extraction step may be necessary.

Experimental Workflow

The overall workflow for the analysis of environmental water samples using the **5-Bromo-PAPS** method is depicted in the following diagram.

Figure 1: General workflow for the determination of zinc in environmental water samples using **5-Bromo-PAPS**.

Detailed Protocol

Reagents and Materials

- **5-Bromo-PAPS** Reagent Solution (0.05 mM): Dissolve an appropriate amount of 2-(5-Bromo-2-pyridylazo)-5-[N-propyl-N-(3-sulfopropyl)amino]phenol, disodium salt, dihydrate in deionized water.
- Buffer Solution (pH 9.5): Prepare a borate or bicarbonate buffer solution and adjust the pH to 9.5 using hydrochloric acid or sodium hydroxide.[\[1\]](#)[\[5\]](#)
- Zinc Standard Stock Solution (1000 mg/L): Use a certified atomic absorption standard or prepare by dissolving a known weight of high-purity zinc metal in a minimal amount of nitric acid and diluting with deionized water.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with deionized water to cover the expected concentration range of the water samples.
- Masking Solution (Optional): Prepare a solution containing sodium citrate (e.g., 33 g/L) and salicylaldoxime (e.g., 1 g/L) in deionized water.[\[1\]](#)
- Deionized Water: High-purity, metal-free.
- Spectrophotometer: Capable of measuring absorbance at 552-560 nm.
- pH Meter
- Glassware: All glassware should be thoroughly cleaned and rinsed with deionized water to avoid metal contamination.

Sample Collection and Preparation

- Collect water samples in clean polyethylene or glass bottles.

- For the analysis of dissolved metals, filter the samples through a 0.45 µm membrane filter immediately after collection.
- If the analysis is not performed immediately, preserve the samples by acidifying to a pH < 2 with nitric acid.
- Before analysis, neutralize the acidified samples and adjust the pH to the optimal range of the assay.

Experimental Procedure

- Preparation of the Coloring Reagent: A typical coloring reagent can be prepared by dissolving 0.05 mmol of **5-Bromo-PAPS**, 33 g of sodium citrate, and 1 g of salicylaldoxime in 1 liter of a 0.03 M borax buffer solution, with the final pH adjusted to 9.5.[\[1\]](#)
- Calibration Curve:
 - Pipette a known volume (e.g., 1.0 mL) of each working standard solution into a series of test tubes.
 - Add a specific volume (e.g., 3.0 mL) of the coloring reagent to each test tube.[\[1\]](#)
 - Mix thoroughly and allow the color to develop for 5-10 minutes at room temperature.[\[1\]](#)[\[5\]](#)
 - Measure the absorbance of each solution at 555 nm against a reagent blank (prepared using deionized water instead of the standard solution).[\[1\]](#)
 - Plot a calibration curve of absorbance versus zinc concentration.
- Sample Analysis:
 - Pipette a suitable aliquot (e.g., 1.0 mL) of the water sample into a test tube.
 - Add the same volume of the coloring reagent as used for the standards (e.g., 3.0 mL).[\[1\]](#)
 - Mix well and allow the reaction to proceed for the same duration as the standards.
 - Measure the absorbance of the sample solution at 555 nm against the reagent blank.[\[1\]](#)

- Determine the zinc concentration in the sample from the calibration curve.

Calculation

The concentration of zinc in the original water sample can be calculated using the following formula:

$$\text{Zinc Concentration (mg/L)} = (C * V_{\text{final}}) / V_{\text{initial}}$$

Where:

- C is the concentration of zinc obtained from the calibration curve (in mg/L).
- V_{final} is the final volume of the solution after adding the coloring reagent.
- V_{initial} is the initial volume of the water sample taken for analysis.

Visualization of the Chelation Reaction

The underlying principle of the colorimetric detection is the chelation of the metal ion by the **5-Bromo-PAPS** molecule.

Figure 2: Chelation of Zinc (II) ion by **5-Bromo-PAPS** to form a colored complex.

Conclusion

The **5-Bromo-PAPS** method provides a simple, sensitive, and cost-effective approach for the determination of zinc in environmental water samples. Its high water solubility and the strong color development upon complexation with zinc make it an excellent choice for routine water quality monitoring. By employing appropriate masking agents, the selectivity of the method can be significantly improved. The detailed protocol provided in this application note serves as a valuable resource for laboratories involved in environmental analysis.

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